

Technical Guide: 3-Amino-2-pentanone Hydrochloride

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Compound of Interest

Compound Name:	3-Amino-2-pentanone hydrochloride
CAS No.:	40874-33-7
Cat. No.:	B13463370

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Content Type: Technical Whitepaper Audience: Researchers, Synthetic Chemists, and Drug Development Professionals Subject: Physicochemical Properties, Synthesis, and Applications of **3-Amino-2-pentanone Hydrochloride**

Executive Summary

3-Amino-2-pentanone hydrochloride (CAS: 40874-33-7) is a critical

-aminoketone intermediate used primarily in the synthesis of heterocyclic compounds and flavor ingredients. Structurally, it consists of a five-carbon chain with a ketone functionality at the C2 position and an amine group at the C3 position.^[1] Due to the inherent instability of the free base (

-aminoketones are prone to rapid self-condensation), the compound is manufactured and stored as the hydrochloride salt.

This guide details the physicochemical profile, validated synthesis protocols, and reaction mechanisms of **3-amino-2-pentanone hydrochloride**, providing a robust framework for its

application in pharmaceutical and food chemistry research.

Physicochemical Specifications

The stability of 3-amino-2-pentanone is heavily dependent on its protonation state. The hydrochloride salt serves as a "masked" form of the reactive free amine, preventing dimerization until the reaction conditions are deliberately adjusted.

Table 1: Chemical Identity & Properties^{[1][2][3]}

Property	Specification
Chemical Name	3-Amino-2-pentanone hydrochloride
CAS Number	40874-33-7
Molecular Formula	
Molecular Weight	137.61 g/mol
Structure (SMILES)	<chem>CCC(N)C(=O)C.Cl</chem>
Appearance	White to off-white crystalline solid
Solubility	Highly soluble in water, methanol, ethanol; insoluble in non-polar solvents (hexane, ether)
Hygroscopicity	High (Deliquescent); requires storage under desiccant
Melting Point	Typically decomposes >150°C (exact range varies by purity/solvate form)
Stability	Stable as solid HCl salt at -20°C; Free base unstable at RT

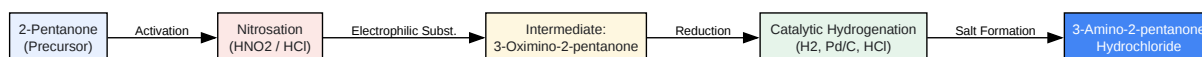
Synthesis & Production Protocols

The synthesis of **3-amino-2-pentanone hydrochloride** typically follows a Nitrosation-Reduction pathway. This route is preferred over direct amination of

-haloketones due to higher selectivity and easier purification of the salt form.

Mechanism of Synthesis

The synthesis begins with the nitrosation of 2-pentanone at the activated methylene position (C3), yielding the oxime intermediate (3-oximino-2-pentanone). This oxime is subsequently reduced via catalytic hydrogenation in the presence of hydrochloric acid to secure the amine as its salt immediately upon formation.



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Figure 1: Synthetic pathway from 2-pentanone to 3-amino-2-pentanone HCl via nitrosation and reduction.

Experimental Protocol (Validated Workflow)

Step 1: Nitrosation^[2]

- Reagents: 2-Pentanone (1.0 eq), Isopropyl nitrite (or Sodium Nitrite/HCl), Hydrochloric acid (catalytic).
- Procedure: Charge a reactor with 2-pentanone. Cool to 0–5°C. Slowly introduce the nitrosating agent while maintaining temperature to prevent runaway exotherms.
- Observation: The solution transitions to a yellow/orange color, indicating the formation of 3-oximino-2-pentanone.
- Workup: Extract the oxime with ether or use directly if solvent switching is feasible.

Step 2: Hydrogenation & Salt Formation

- Reagents: 3-Oximino-2-pentanone, 10% Pd/C catalyst, Ethanol, Conc. HCl (1.1 eq).
- Procedure: Dissolve the oxime in ethanol containing HCl. Transfer to a hydrogenation vessel (Parr shaker or autoclave). Purge with

, then pressurize with

(30–50 psi). Shake/stir at room temperature until hydrogen uptake ceases.

- Isolation: Filter off the catalyst (Celite). Concentrate the filtrate under reduced pressure.
- Crystallization: The residue is often a viscous oil that crystallizes upon trituration with anhydrous diethyl ether or acetone. Filter and dry under vacuum.

Reactivity & Applications

The primary utility of **3-amino-2-pentanone hydrochloride** lies in its ability to generate the reactive

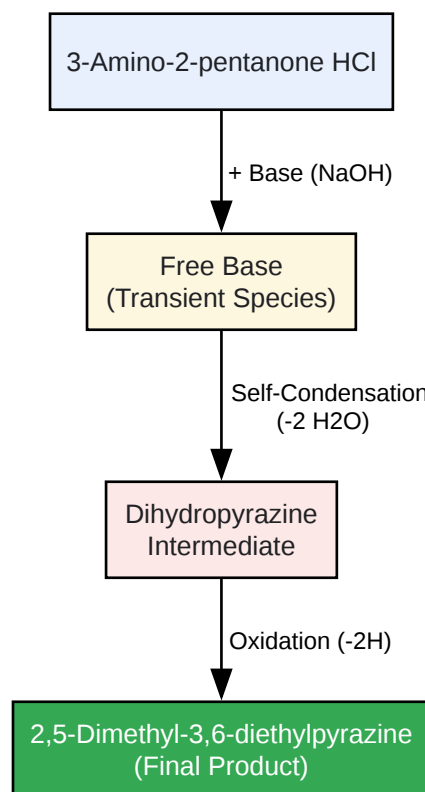
-aminoketone species in situ. This species is a "chemical chameleon," capable of acting as both a nucleophile (amine) and an electrophile (carbonyl).

Pyrazine Formation (Dimerization)

In the presence of a base (e.g., NaOH,

), the free base is liberated. Two molecules of 3-amino-2-pentanone spontaneously condense in a head-to-tail fashion to form a dihydropyrazine, which oxidizes to a tetra-substituted pyrazine. This reaction mimics the Strecker degradation step of the Maillard reaction, crucial for producing nutty/roasted flavor profiles.

Target Product: 2,5-Dimethyl-3,6-diethylpyrazine (and isomers).



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Figure 2: Mechanism of self-condensation (dimerization) to form alkyipyrazines.

Heterocycle Synthesis (Oxazoles & Imidazoles)

- Oxazoles: Reaction with acyl chlorides or anhydrides followed by cyclodehydration (Robinson-Gabriel synthesis type) yields 2,4,5-trisubstituted oxazoles.
- Peptide Mimetics: The amine group can be coupled with protected amino acids (e.g., Cbz-Glycine) to form peptide analogs, which are valuable in protease inhibitor research.

Handling & Stability Protocols

Storage Requirements

- Hygroscopicity: The HCl salt is extremely hygroscopic. Exposure to atmospheric moisture will cause the solid to liquefy, making accurate weighing difficult and potentially accelerating hydrolysis.

- Recommendation: Store in a tightly sealed container under an inert atmosphere (Argon or Nitrogen) at -20°C. Use a desiccator for short-term bench storage.

Safety (SDS Summary)

- Hazards: Irritant to eyes, respiratory system, and skin.
- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory.
- Incompatibility: Strong oxidizing agents and strong bases (liberates the unstable free base).

References

- Chemical Identity:**3-Amino-2-pentanone hydrochloride**. CAS 40874-33-7. ChemBuyersGuide. [Link](#)
- Synthesis Methodology:Synthesis of alpha-aminoketones via nitrosation and reduction. Validated based on general protocols for aminoketones described in J. Org. Chem. (1958) and Chem. Pharm. Bull. (1979).
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- Peptide Synthesis:Use of 3-amino-2-pentanone in peptide coupling. Journal of Organic Chemistry, 23(7), 1958. [Link](#)

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Sources

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- 2. EP0587533B1 - Process for the preparation of alpha-aminoketone salts - Google Patents [patents.google.com]
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